

# Diethyl 1-benzylazetidine-3,3-dicarboxylate CAS number 642411-11-8

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## Compound of Interest

Compound Name: *Diethyl 1-benzylazetidine-3,3-dicarboxylate*

Cat. No.: *B1313303*

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## Diethyl 1-benzylazetidine-3,3-dicarboxylate: A Technical Guide

CAS Number: 642411-11-8

This technical guide provides a comprehensive overview of **Diethyl 1-benzylazetidine-3,3-dicarboxylate**, a heterocyclic compound of interest to researchers and professionals in the field of drug discovery and organic synthesis. This document collates available data on its chemical properties, synthesis, and safety information.

## Chemical and Physical Properties

**Diethyl 1-benzylazetidine-3,3-dicarboxylate** is a substituted azetidine, a four-membered nitrogen-containing heterocycle. The presence of the benzyl group and the diethyl dicarboxylate moieties at the 1 and 3 positions, respectively, make it a versatile building block in medicinal chemistry. Azetidine scaffolds are increasingly utilized in drug design to enhance physicochemical properties such as metabolic stability and solubility.

Table 1: Physicochemical Properties of **Diethyl 1-benzylazetidine-3,3-dicarboxylate**

Property	Value	Source(s)
CAS Number	642411-11-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	291.34 g/mol	<a href="#">[2]</a>
IUPAC Name	diethyl 1-benzylazetidine-3,3-dicarboxylate	<a href="#">[1]</a>
Physical Form	Liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	≥95% to 97%	<a href="#">[1]</a>
Storage Temperature	Refrigerator	<a href="#">[1]</a>
InChI Key	KGNAKGKJEBUHRV-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>

## Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **Diethyl 1-benzylazetidine-3,3-dicarboxylate** is not readily available in the public domain. However, a plausible synthetic route can be constructed based on the synthesis of its precursor, N-benzyl-azetidine-3,3-dicarboxylic acid, followed by a standard esterification procedure.

### Synthesis of N-benzyl-azetidine-3,3-dicarboxylic acid

A published method describes the synthesis of N-benzyl-azetidine-3,3-dicarboxylic acid from N-benzyl-3,3-bis(hydroxymethyl)azetidine<sup>[4]</sup>.

#### Experimental Protocol:

- To a mixture of N-benzyl-3,3-bis(hydroxymethyl)azetidine (2.1 g) in water (50 ml) containing sodium hydroxide (9.3 g) and nickel chloride hexahydrate (1.5 g), slowly add bromine (10.6 g) over 8 hours at 20°C.
- Stir the mixture overnight.
- Filter off the resulting green precipitate of nickel hydroxide.

- Evaporate the filtrate to dryness.
- Boil the residue in ethanol and separate the insoluble material, which contains the sodium salt of the desired product and sodium bromide.
- Further workup of the insoluble material yields N-benzyl-azetidine-3,3-dicarboxylic acid.<sup>[4]</sup>

## Esterification to Diethyl 1-benzylazetidine-3,3-dicarboxylate (General Procedure)

The dicarboxylic acid can be converted to its diethyl ester via Fischer esterification.

General Experimental Protocol:

- Suspend N-benzyl-azetidine-3,3-dicarboxylic acid in an excess of absolute ethanol.
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or hydrogen chloride gas.
- Heat the mixture to reflux for several hours, monitoring the reaction progress by a suitable technique (e.g., TLC or LC-MS).
- After completion, cool the reaction mixture and remove the excess ethanol under reduced pressure.
- Neutralize the residue with a base, such as a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate under reduced pressure to yield the crude **Diethyl 1-benzylazetidine-3,3-dicarboxylate**.
- Purify the crude product by a suitable method, such as column chromatography.

Synthesis Workflow Diagram:



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*Plausible synthetic route for **Diethyl 1-benzylazetidine-3,3-dicarboxylate**.*

## Biological Activity and Applications in Drug Development

As of the date of this document, no specific biological activity or application in drug development for **Diethyl 1-benzylazetidine-3,3-dicarboxylate** has been reported in peer-reviewed scientific literature. However, the azetidine motif is a recognized "privileged structure" in medicinal chemistry. Its incorporation into drug candidates can lead to improved pharmacological profiles. Therefore, this compound serves as a valuable building block for the synthesis of more complex molecules for biological screening.

## Spectroscopic Data

Detailed and verified spectroscopic data (NMR, IR, MS) for **Diethyl 1-benzylazetidine-3,3-dicarboxylate** are not available in the public domain. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of this compound.

## Safety and Handling

Based on commercially available safety data sheets, **Diethyl 1-benzylazetidine-3,3-dicarboxylate** is classified with a "Warning" signal word.

Table 2: Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source:[1]

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this chemical. Work should be conducted in a well-ventilated fume hood.

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## References

- 1. Diethyl 1-benzylazetidine-3,3-dicarboxylate | 642411-11-8 [sigmaaldrich.com]
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